

Application Notes and Protocols for 4-Methoxycyclohexanol in the Fragrance Industry

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Compound of Interest

Compound Name: 4-Methoxycyclohexanol

Cat. No.: B3421657

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Introduction

The relentless pursuit of novel olfactory experiences is the cornerstone of the fragrance industry. Perfumers and researchers are in constant search of new molecules that can impart unique characteristics, enhance existing accords, and improve the performance of fragrance compositions. Within the diverse family of alicyclic alcohols, **4-Methoxycyclohexanol** (CAS No. 18068-06-9) emerges as a molecule of interest, offering a subtle yet complex olfactory profile with potential applications across a spectrum of fragranced products. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the application of **4-Methoxycyclohexanol** in the fragrance industry. It delves into its olfactory properties, chemical characteristics, and provides detailed protocols for its incorporation and evaluation in various fragrance formulations.

Physicochemical Properties of 4-Methoxycyclohexanol

A thorough understanding of the physicochemical properties of a fragrance ingredient is paramount for its effective and safe application.

Property	Value	Source
CAS Number	18068-06-9	[1]
Molecular Formula	C ₇ H ₁₄ O ₂	[1]
Molecular Weight	130.18 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	217 °C at 760 mmHg	
Solubility	Soluble in organic solvents, sparingly soluble in water.	[2]
Vapor Pressure	Not readily available.	
LogP	Not readily available.	

Olfactory Profile and Inferred Characteristics

Direct and detailed sensory data for **4-Methoxycyclohexanol** is not extensively published. However, based on available information and the olfactory characteristics of structurally analogous compounds, a potential olfactory profile can be inferred.

One source describes the odor of **4-Methoxycyclohexanol** as faint and sweet[2]. The broader family of cyclohexanol derivatives exhibits a wide array of scent profiles, including herbal, floral, and buttery notes for cyclohexyl ethers[3]. Specifically, substituted cyclohexanols are known for their camphoraceous, minty, woody, and root-like odors[4]. Furthermore, certain novel cyclohexanol compounds have been reported to possess strong and complex sweet, spicy, woody, and vanilla notes[5].

Based on this, **4-Methoxycyclohexanol** likely possesses a multifaceted character. Its profile is anticipated to be:

- **Primary Note:** A soft, sweet, and slightly woody character. The methoxy group can contribute a subtle ethereal and clean facet.
- **Sub-notes:** Potential for underlying green, herbaceous, or even faint floral nuances, depending on the isomeric ratio (cis/trans).

- **Contribution to Blends:** It is unlikely to be a dominant, high-impact material. Instead, its value may lie in its ability to act as a blender and modifier, adding volume, smoothness, and a clean, woody sweetness to a composition without overpowering other ingredients. It could also serve to bridge floral and woody accords.

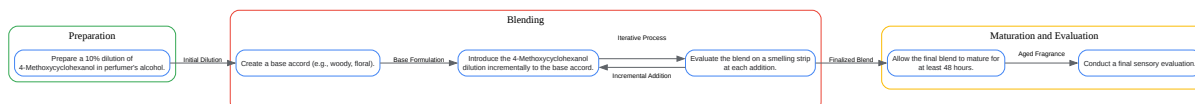
Application in Fragrance Formulations

The versatility of **4-Methoxycyclohexanol**, inferred from its likely subtle and complex scent profile, suggests its utility in a variety of fragrance applications.

Fine Fragrance

In fine fragrances, **4-Methoxycyclohexanol** can be a valuable component in both masculine and feminine compositions. Its potential woody and sweet facets could complement and enhance fougère, chypre, and oriental accords.

Workflow for Incorporation into a Fine Fragrance Base:



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Workflow for incorporating **4-Methoxycyclohexanol** into a fine fragrance.

Protocol for Fine Fragrance Application:

- **Preparation of a 10% Stock Solution:** Accurately weigh 10g of **4-Methoxycyclohexanol** and add it to 90g of high-purity perfumer's alcohol (ethanol). Mix until fully dissolved. This dilution allows for more precise and controlled additions to a fragrance concentrate.

- **Initial Accord Formulation:** Create a simple accord (e.g., a woody accord with sandalwood, cedarwood, and vetiver, or a floral accord with jasmine, rose, and lily of the valley) that you wish to modify or enhance.
- **Incremental Incorporation:** Using a pipette, add the 10% **4-Methoxycyclohexanol** solution to the accord in small, measured increments (e.g., starting with 1% of the total accord weight).
- **Olfactory Evaluation:** After each addition, dip a smelling strip into the blend and evaluate the fragrance at different stages of evaporation (top, middle, and base notes). Note any changes in the overall scent profile, such as increased smoothness, enhanced sweetness, or the emergence of new facets.
- **Optimization:** Continue adding the **4-Methoxycyclohexanol** solution until the desired effect is achieved. Be mindful not to overdose, which could flatten the composition.
- **Maturation:** Once the final composition is determined, allow the fragrance concentrate to mature for a minimum of 48 hours in a cool, dark place. This allows the different ingredients to meld and harmonize.
- **Final Evaluation:** After maturation, conduct a final evaluation of the fragrance on a smelling strip and on the skin to assess its performance and character.

Personal Care Products (Creams, Lotions, Shampoos)

In personal care applications, fragrance ingredients must be stable in various product bases and not cause discoloration or other undesirable effects. The relatively stable ether linkage in **4-Methoxycyclohexanol** suggests it may perform well in these applications. Its subtle scent profile can provide a clean and pleasant background aroma.

Protocol for Incorporation into a Cream Base:

- **Base Preparation:** Prepare the cream or lotion base according to the standard manufacturing procedure.
- **Fragrance Dosing:** In a separate vessel, weigh the required amount of neat **4-Methoxycyclohexanol**. The typical use level for a fragrance ingredient in a lotion is between

0.1% and 1.0%.

- Addition to the Base: Add the **4-Methoxycyclohexanol** to the cream base during the cool-down phase (typically below 40°C) with gentle, continuous stirring to ensure uniform distribution. Adding it at a lower temperature minimizes the risk of volatilization and potential degradation.
- Homogenization: Ensure the final product is thoroughly homogenized.
- Stability Testing: Store samples of the fragranced cream at different temperature and light conditions (e.g., 4°C, 25°C, 40°C, and under UV light) to assess stability over time.^{[6][7]}

Household and Cleaning Products

For household products, fragrance ingredients need to be robust and effective at masking base odors. The potential for woody and clean notes in **4-Methoxycyclohexanol** makes it a candidate for use in fabric softeners, all-purpose cleaners, and air fresheners.

Performance and Stability Evaluation

Thorough evaluation of a new fragrance ingredient is critical to ensure its performance and stability in the final product.

Sensory Panel Evaluation

A trained sensory panel is essential for obtaining objective and reproducible data on the olfactory properties of **4-Methoxycyclohexanol**.

Workflow for Sensory Panel Evaluation:



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Workflow for the sensory evaluation of a new fragrance ingredient.

Protocol for Sensory Panel Evaluation:

- Panelist Selection: Select a panel of at least 10-15 individuals who have been screened for their olfactory acuity and ability to describe scents.
- Training: Train the panelists on a range of standard odor descriptors (e.g., woody, floral, fruity, green, spicy) using reference materials.
- Sample Preparation: Prepare coded samples of **4-Methoxycyclohexanol** at different concentrations (e.g., 1%, 5%, and 10% in ethanol) and a blank control (ethanol only).

- **Evaluation:** In a well-ventilated, odor-free room, present the samples to the panelists on smelling strips in a randomized and blind manner.
- **Data Collection:** Ask panelists to describe the odor using the trained descriptors and to rate the intensity of the scent on a labeled magnitude scale (e.s., 0 = no odor, 5 = very strong odor).
- **Data Analysis:** Analyze the collected data to identify the most frequently used descriptors and the average intensity ratings. This will form the basis of the detailed olfactory profile.

Stability Testing

Stability testing is crucial to ensure that the fragrance containing **4-Methoxycyclohexanol** maintains its intended character and that the product itself remains stable over its shelf life.[8]

Protocol for Accelerated Stability Testing in a Cosmetic Base:

- **Sample Preparation:** Prepare samples of the final product (e.g., lotion, shampoo) containing **4-Methoxycyclohexanol** and a control sample without the fragrance.
- **Storage Conditions:** Store the samples under various conditions to accelerate aging:
 - Elevated temperature: 40°C and 50°C
 - Refrigerated: 4°C
 - Room temperature: 25°C
 - Freeze-thaw cycles: 24 hours at -10°C followed by 24 hours at 25°C, repeated for three cycles.
 - Light exposure: Under a UV lamp.
- **Evaluation Intervals:** Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- **Parameters to Assess:**

- Olfactory Changes: Smell the samples and note any changes in the fragrance profile (e.g., loss of top notes, development of off-odors).
- Physical Changes: Observe any changes in color, viscosity, pH, and phase separation of the product base.
- Data Interpretation: Compare the results of the samples stored under accelerated conditions to the room temperature sample to predict the long-term stability of the product.

Safety and Regulatory Considerations

As with any chemical ingredient, it is essential to handle **4-Methoxycyclohexanol** with appropriate safety precautions and to be aware of the relevant regulatory frameworks.

- Handling: Standard laboratory safety practices should be followed, including the use of personal protective equipment (gloves, safety glasses). The material should be handled in a well-ventilated area.
- Safety Data: According to the Globally Harmonized System (GHS) classifications, **4-Methoxycyclohexanol** may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335)[1].
- Regulatory Status: The use of fragrance ingredients in cosmetic products is subject to regulations and guidelines from bodies such as the International Fragrance Association (IFRA) and regional regulatory agencies (e.g., the European Chemicals Agency - ECHA). It is the responsibility of the formulator to ensure that the use of **4-Methoxycyclohexanol** complies with all applicable regulations and that a comprehensive safety assessment is conducted for the final product.

Conclusion

4-Methoxycyclohexanol presents an intriguing profile for the fragrance industry. While detailed olfactory information is still emerging, its inferred sweet, woody, and clean characteristics suggest its potential as a versatile modifier and blender in a range of fragrance applications. The protocols outlined in this document provide a systematic approach for researchers and formulators to explore the potential of **4-Methoxycyclohexanol**, from initial olfactory evaluation to its incorporation and stability testing in finished products. As with any

new ingredient, a thorough and data-driven approach is key to unlocking its full creative and technical potential.

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